

# 4-tert-Butylphenoxyacetic Acid: A Synthetic Compound with Potential Biological Activity

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## Compound of Interest

Compound Name: 4-Tert-butylphenoxyacetic acid

Cat. No.: B156502

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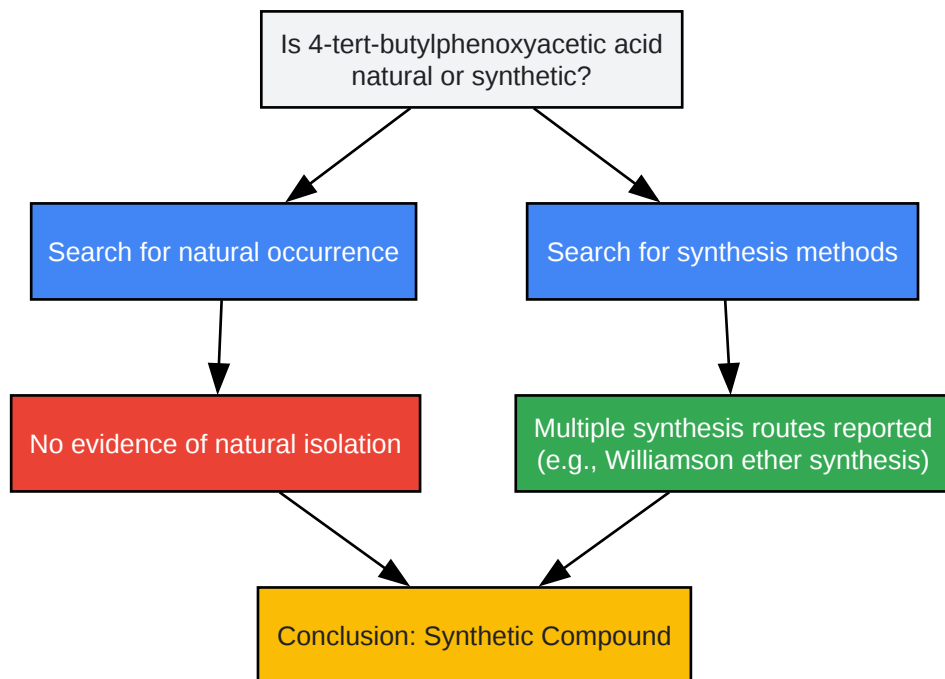
This technical guide provides a comprehensive overview of **4-tert-butylphenoxyacetic acid**, a chemical compound of interest in various scientific domains. This document elucidates its synthetic origin, details its physicochemical properties, provides a protocol for its synthesis, and discusses its potential biological activities based on available data.

## Core Finding: A Compound of Synthetic Origin

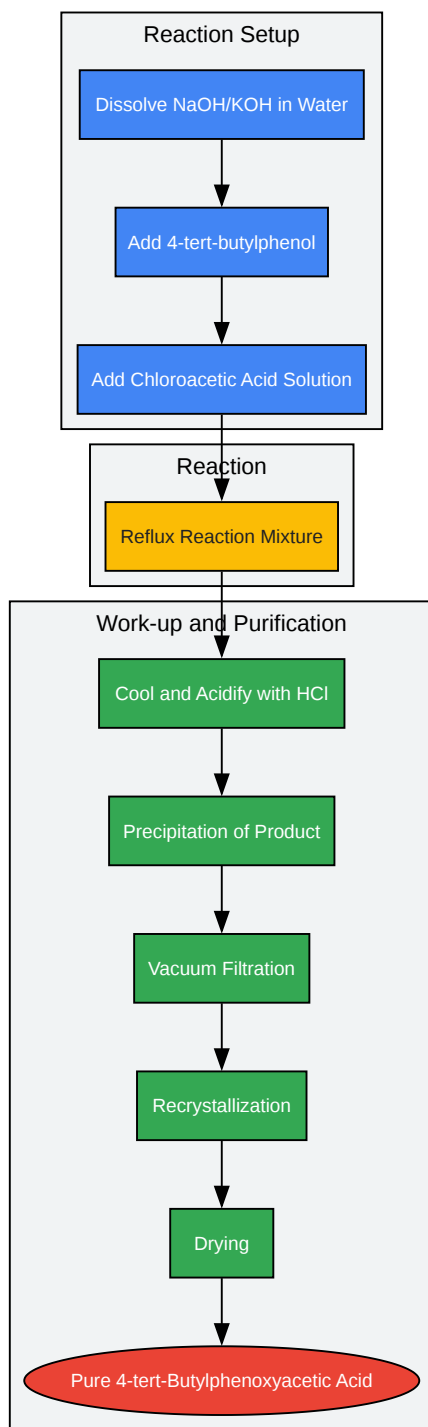
**4-tert-butylphenoxyacetic acid** is unequivocally a synthetic compound. Extensive literature searches and database analyses reveal no evidence of its natural occurrence in any plant, animal, or microorganism. Its existence is attributed to chemical synthesis, primarily for research and as a chemical intermediate. The common synthetic route to this and similar phenoxyacetic acids is the Williamson ether synthesis.

The logical classification of **4-tert-butylphenoxyacetic acid** as a synthetic compound is based on the consistent reporting of its synthesis in chemical literature and its commercial availability as a laboratory chemical, with no mention of isolation from natural sources.

## Logical Classification of 4-tert-Butylphenoxyacetic Acid



## Williamson Ether Synthesis of 4-tert-Butylphenoxyacetic Acid

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- To cite this document: BenchChem. [4-tert-Butylphenoxyacetic Acid: A Synthetic Compound with Potential Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156502#is-4-tert-butylphenoxyacetic-acid-a-natural-or-synthetic-compound]

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